

An In-depth Technical Guide to N-ethyl-N-propan-2-ylaniline

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Compound of Interest

Compound Name: *N-Ethyl-N-isopropylaniline*

Cat. No.: *B1598960*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical compound N-ethyl-N-propan-2-ylaniline. It details its chemical and physical properties, provides a plausible experimental protocol for its synthesis via reductive amination, and presents its characteristic spectral data. Additionally, this guide discusses the potential biological significance of N-alkylanilines, postulating a hypothetical signaling pathway based on their known antimicrobial and antioxidant activities. Safety and handling precautions are also outlined. This document is intended to serve as a valuable resource for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development.

Chemical and Physical Properties

N-ethyl-N-propan-2-ylaniline, also known as **N-ethyl-N-isopropylaniline**, is an aromatic amine with the chemical formula $C_{11}H_{17}N$.^[1] Its structure consists of an aniline ring N-substituted with both an ethyl and an isopropyl group.

Table 1: Physicochemical Properties of N-ethyl-N-propan-2-ylaniline

Property	Value	Reference
IUPAC Name	N-ethyl-N-propan-2-ylaniline	[1]
Molecular Formula	C ₁₁ H ₁₇ N	[1]
Molecular Weight	163.26 g/mol	[1]
Exact Mass	163.136099547 Da	[1]
XLogP3-AA (Predicted)	3.2	[1]
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	1	
Rotatable Bond Count	3	
CAS Number	54813-77-3	[1]

Synthesis

A plausible and efficient method for the synthesis of N-ethyl-N-propan-2-ylaniline is the reductive amination of N-ethylaniline with acetone. This reaction involves the formation of an intermediate iminium ion, which is then reduced *in situ* to the corresponding tertiary amine.

Experimental Protocol: Reductive Amination of N-Ethylaniline with Acetone

This protocol is adapted from general procedures for reductive amination.

Materials:

- N-Ethylaniline
- Acetone
- Sodium triacetoxyborohydride (NaBH(OAc)₃)
- Dichloromethane (DCM), anhydrous

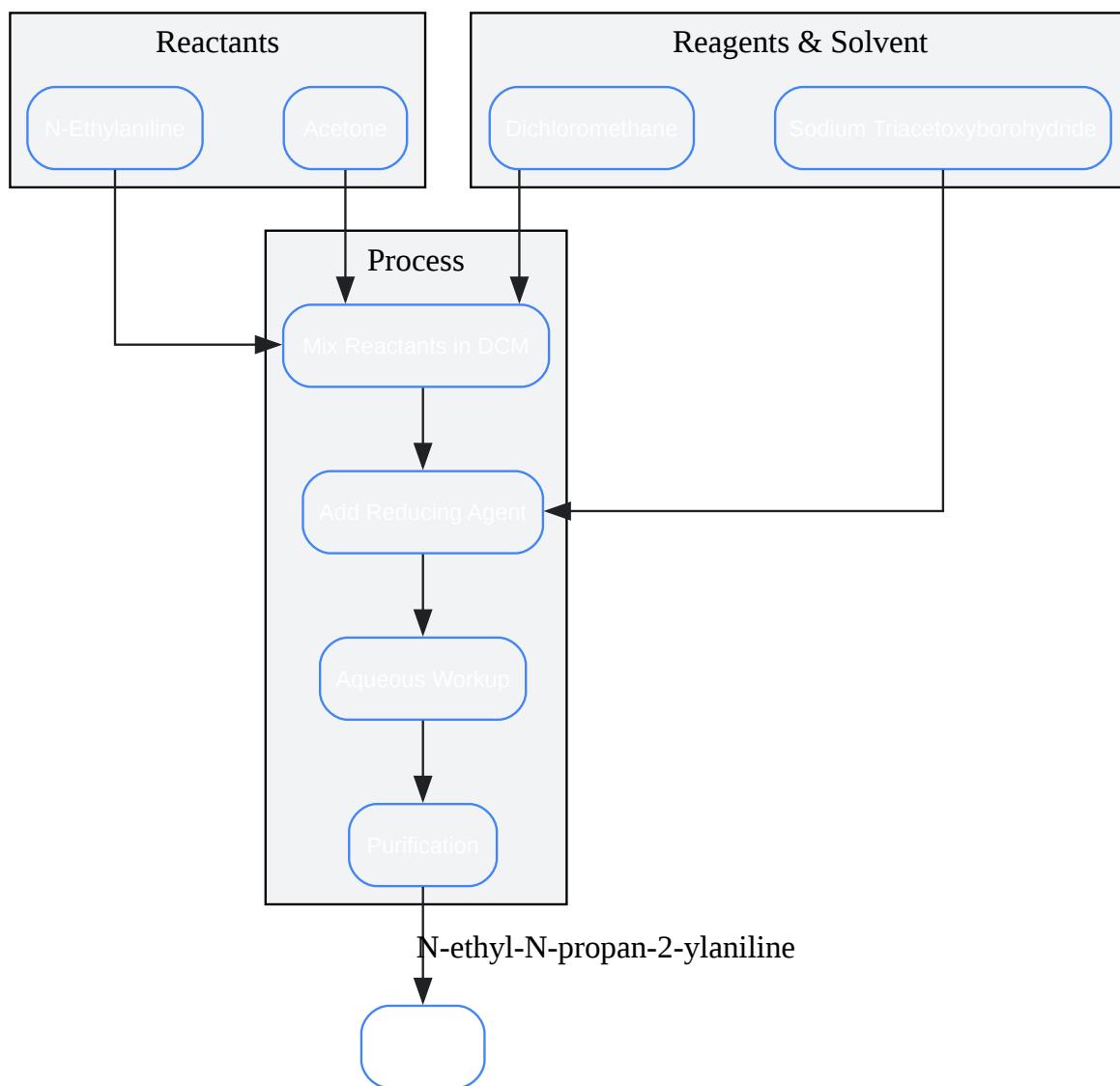
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of N-ethylaniline (1.0 equivalent) in anhydrous dichloromethane, add acetone (1.2 equivalents).
- Stir the mixture at room temperature for 20-30 minutes.
- Slowly add sodium triacetoxyborohydride (1.5 equivalents) portion-wise to the stirred solution.
- Allow the reaction to proceed at room temperature, monitoring its progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane ($2 \times 20 \text{ mL}$).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.

- The crude product can be purified by column chromatography on silica gel if necessary.

Diagram 1: Synthetic Workflow for N-ethyl-N-propan-2-ylaniline



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Caption: Synthetic workflow for N-ethyl-N-propan-2-ylaniline.

Spectral Data

The structural confirmation of N-ethyl-N-propan-2-ylaniline is achieved through various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 2: Predicted ^1H and ^{13}C NMR Chemical Shifts

Atom Type	Predicted ^1H Chemical Shift (ppm)	Predicted ^{13}C Chemical Shift (ppm)
Aromatic-H	6.5 - 7.3	
$-\text{CH}(\text{CH}_3)_2$	3.8 - 4.2 (septet)	48 - 52
$-\text{CH}_2\text{CH}_3$	3.2 - 3.6 (quartet)	42 - 46
$-\text{CH}(\text{CH}_3)_2$	1.1 - 1.3 (doublet)	19 - 23
$-\text{CH}_2\text{CH}_3$	1.0 - 1.2 (triplet)	12 - 16
Aromatic-C	112 - 150	

Note: These are predicted values and may vary slightly from experimental data.

Mass Spectrometry (MS)

The mass spectrum of N-ethyl-N-propan-2-ylaniline would exhibit a molecular ion peak corresponding to its molecular weight.

Table 3: Mass Spectrometry Data

m/z	Interpretation	Reference
163	Molecular ion $[\text{M}]^+$	[2]
148	$[\text{M} - \text{CH}_3]^+$	[2]
120	$[\text{M} - \text{C}_3\text{H}_7]^+$	[2]

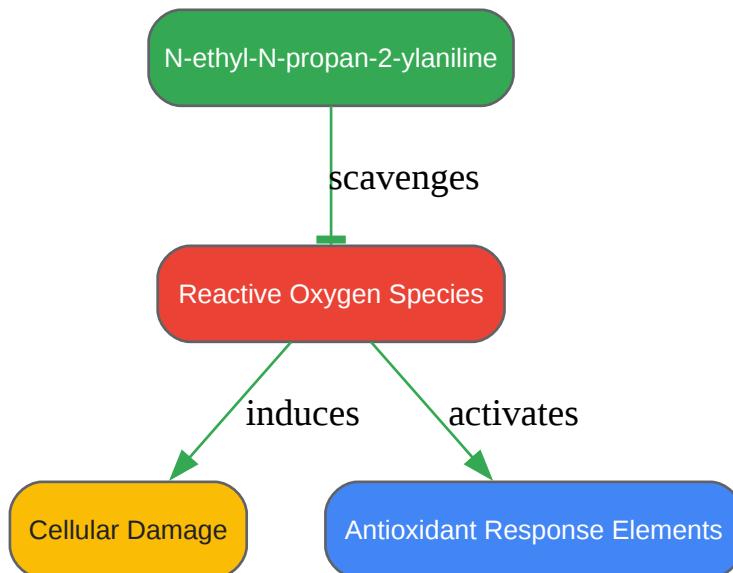
Potential Biological Significance and Signaling Pathways

While specific biological activities of N-ethyl-N-propan-2-ylaniline have not been extensively reported, the broader class of N-alkylanilines has demonstrated various biological effects, including antimicrobial and antioxidant properties.

Hypothetical Signaling Pathway: Antioxidant Activity

N-alkylanilines may exert antioxidant effects by scavenging reactive oxygen species (ROS). This can interfere with ROS-mediated signaling pathways that contribute to cellular damage and inflammation.

Diagram 2: Hypothetical Antioxidant Signaling Pathway



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Caption: Hypothetical antioxidant mechanism of action.

Safety and Handling

N-ethyl-N-propan-2-ylaniline should be handled with appropriate safety precautions in a well-ventilated laboratory setting.

- Personal Protective Equipment (PPE): Wear safety goggles, gloves, and a lab coat.
- Inhalation: Avoid inhaling vapors. Use in a fume hood.
- Skin and Eye Contact: Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

This technical guide has provided a detailed overview of N-ethyl-N-propan-2-ylaniline, including its properties, a plausible synthetic route, and spectral data. While further research is needed to fully elucidate its biological activities and potential applications, the information presented here serves as a foundational resource for scientists and researchers interested in this compound and the broader class of N-alkylanilines. The provided experimental protocol offers a practical starting point for its synthesis, enabling further investigation into its chemical and biological characteristics.

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